

Application Notes and Protocols for Mo-Re Alloys in High-Pressure Physics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Molybdenum--rhenium (1/3)

Cat. No.: B15488693

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of Molybdenum-Rhenium (Mo-Re) alloys in high-pressure physics experiments, with a focus on their application as gasket materials in diamond anvil cells (DACs). The exceptional properties of Mo-Re alloys, including their high strength, ductility, and resistance to extreme temperatures, make them highly suitable for generating and maintaining ultra-high-pressure environments for scientific investigation.

Introduction to Mo-Re Alloys for High-Pressure Applications

Molybdenum-Rhenium alloys are refractory metal alloys that exhibit a unique combination of properties, making them superior to many traditional materials used in high-pressure apparatus. The addition of rhenium to molybdenum significantly enhances its ductility and lowers the ductile-to-brittle transition temperature, which is a critical factor for materials subjected to the extreme stresses within a diamond anvil cell.^{[1][2]}

Key Advantages of Mo-Re Alloys in High-Pressure Physics:

- **High Strength and Hardness:** Mo-Re alloys can withstand extreme pressures, making them ideal for containing samples at pressures exceeding 100 GPa.

- **Excellent Ductility:** The enhanced ductility of Mo-Re alloys allows them to be formed into the thin gaskets required for diamond anvil cells and to effectively seal the sample chamber.[3]
- **High-Temperature Stability:** These alloys maintain their mechanical properties at elevated temperatures, which is crucial for high-pressure/high-temperature experiments.[2][3]
- **Chemical Inertness:** Mo-Re alloys are resistant to reaction with a wide variety of chemical samples, ensuring the integrity of the experiment.

Quantitative Data Summary

The following tables summarize key quantitative data for Mo-Re alloys relevant to their use in high-pressure experiments.

Table 1: Mechanical and Physical Properties of a Common Mo-Re Alloy (Mo-47.5Re)

Property	Value	Reference(s)
Density	13.5 g/cm ³	[4]
Melting Point	2450 °C	[4]
Tensile Strength, Ultimate	1180 MPa	[4]
Tensile Strength, Yield	845 MPa	[4]
Modulus of Elasticity	365 GPa	[4]

Table 2: Recommended Gasket Parameters for High-Pressure Experiments using Rhenium (as a proxy for Mo-Re alloys)

Target Pressure Range	Recommended Pre-indentation Thickness	Diamond Culet Size (Typical)	Reference(s)
< 20 GPa	50-60 µm	> 300 µm	[4]
up to 50 GPa	40-45 µm	200-300 µm	[4]
~1 Mbar (100 GPa)	25-30 µm	100-200 µm	[4]

Experimental Protocols

The following protocols provide a detailed methodology for the preparation and use of Mo-Re alloy gaskets in a diamond anvil cell for high-pressure experiments, such as X-ray diffraction.

Protocol for Mo-Re Gasket Preparation

This protocol outlines the steps for preparing a Mo-Re alloy gasket for use in a diamond anvil cell.

Materials and Equipment:

- Mo-Re alloy foil (e.g., Mo-41Re or Mo-47.5Re) of appropriate thickness (typically 200-250 μm)
- Diamond Anvil Cell (DAC)
- Spark eroder or laser drilling system
- Microscope
- Hardened steel tool for handling

Procedure:

- Cutting the Gasket: Cut a disc of Mo-Re alloy foil to the appropriate diameter to fit the diamond anvil cell.
- Pre-indentation:
 - Place the Mo-Re disc between the diamond anvils of the DAC.
 - Gradually apply pressure to indent the gasket to the desired thickness, as indicated in Table 2, depending on the target pressure of the experiment. The indentation creates a cupped area that will support the sample chamber.
- Drilling the Sample Chamber:
 - Remove the pre-indented gasket from the DAC.

- Using a spark eroder or a laser drilling system, create a small hole in the center of the indented area. The diameter of this hole will define the sample chamber and is typically in the range of 50-150 μm , depending on the culet size and experimental requirements.
- Cleaning: Thoroughly clean the gasket to remove any debris from the drilling process.

Protocol for Sample Loading and High-Pressure Generation

This protocol describes the process of loading a sample into the prepared Mo-Re gasket and generating high pressure within the DAC.

Materials and Equipment:

- Prepared Mo-Re gasket
- Diamond Anvil Cell (DAC)
- Sample material
- Pressure-transmitting medium (e.g., silicone oil, methanol-ethanol mixture, or a noble gas like neon or argon)
- Ruby microspheres (for pressure calibration)
- Microscope with fine manipulators
- Gas loading system (if using a gaseous pressure medium)

Procedure:

- Gasket Placement: Place the prepared Mo-Re gasket back into the DAC, ensuring the drilled hole is centered on the diamond culets.
- Sample and Ruby Loading:
 - Under a microscope, carefully place a small amount of the sample material into the sample chamber (the hole in the gasket).

- Place one or two ruby microspheres next to the sample. These will be used to measure the pressure inside the chamber via ruby fluorescence spectroscopy.
- Loading the Pressure-Transmitting Medium:
 - For liquid media: Add a small drop of the liquid pressure-transmitting medium to the sample chamber, ensuring it completely fills the hole and surrounds the sample and ruby.
 - For gaseous media: Use a high-pressure gas loading system to fill the sample chamber with the desired gas.
- Sealing the Cell: Carefully close the DAC, applying a small initial pressure to seal the sample chamber.
- Pressure Generation: Gradually increase the force on the diamond anvils by tightening the screws of the DAC. This will compress the gasket and the pressure-transmitting medium, thereby increasing the pressure on the sample.
- Pressure Measurement: At each pressure step, measure the pressure inside the sample chamber by focusing a laser on a ruby microsphere and analyzing the shift in its fluorescence spectrum.

Visualizations

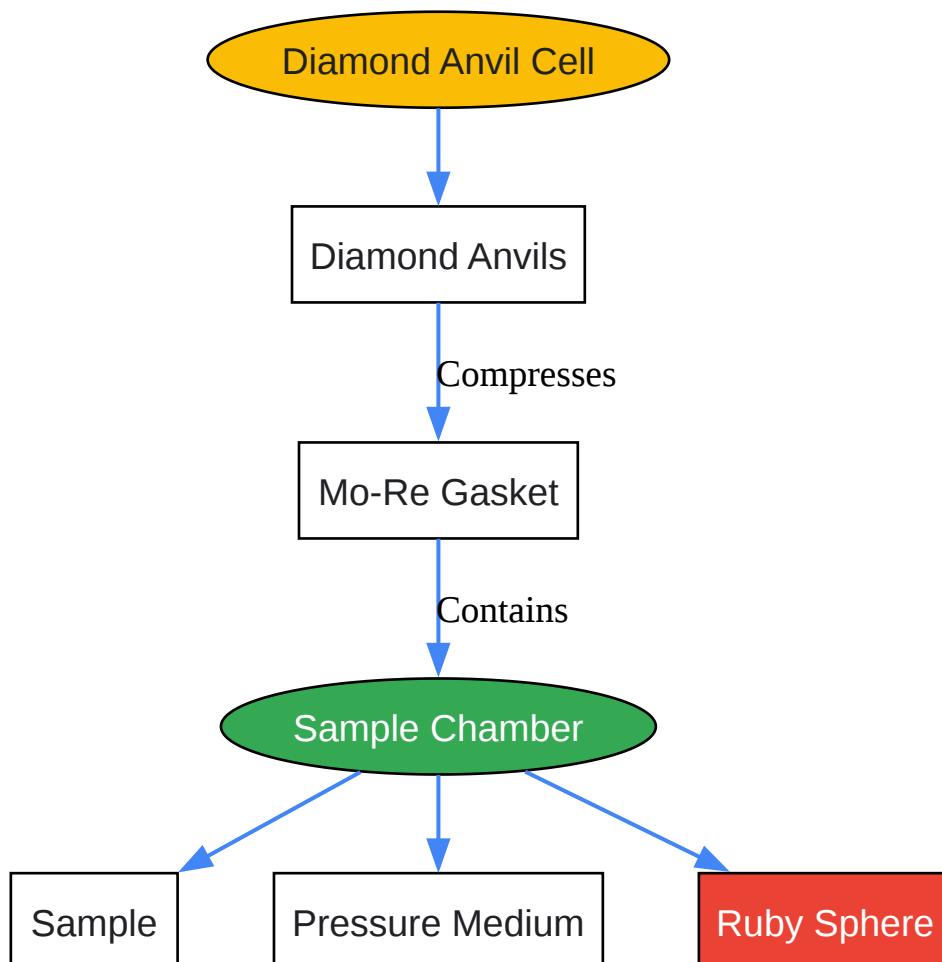
Experimental Workflow for Mo-Re Gasket Preparation and Use



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Caption: Workflow for preparing and using a Mo-Re alloy gasket in a high-pressure experiment.

Logical Relationship of Components in a Diamond Anvil Cell



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- To cite this document: BenchChem. [Application Notes and Protocols for Mo-Re Alloys in High-Pressure Physics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15488693#mo-re-alloy-applications-in-high-pressure-physics-experiments]

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